

Essential Safety and Handling Guide for Zoligratinib (Ligritinib)

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Compound of Interest

Compound Name: *Ligritinib*
CAS No.: *3024588-48-2*
Cat. No.: *B15579023*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of Zoligratinib, also referred to as **Ligritinib**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling Zoligratinib, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for operations with a high risk of splashing.
Skin and Body	A protective laboratory coat should be worn. For larger quantities or when there is a significant risk of exposure, chemical-resistant aprons or suits may be necessary.
Respiratory	Use in a well-ventilated area. If dust or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Handling and Storage

General Handling Precautions:

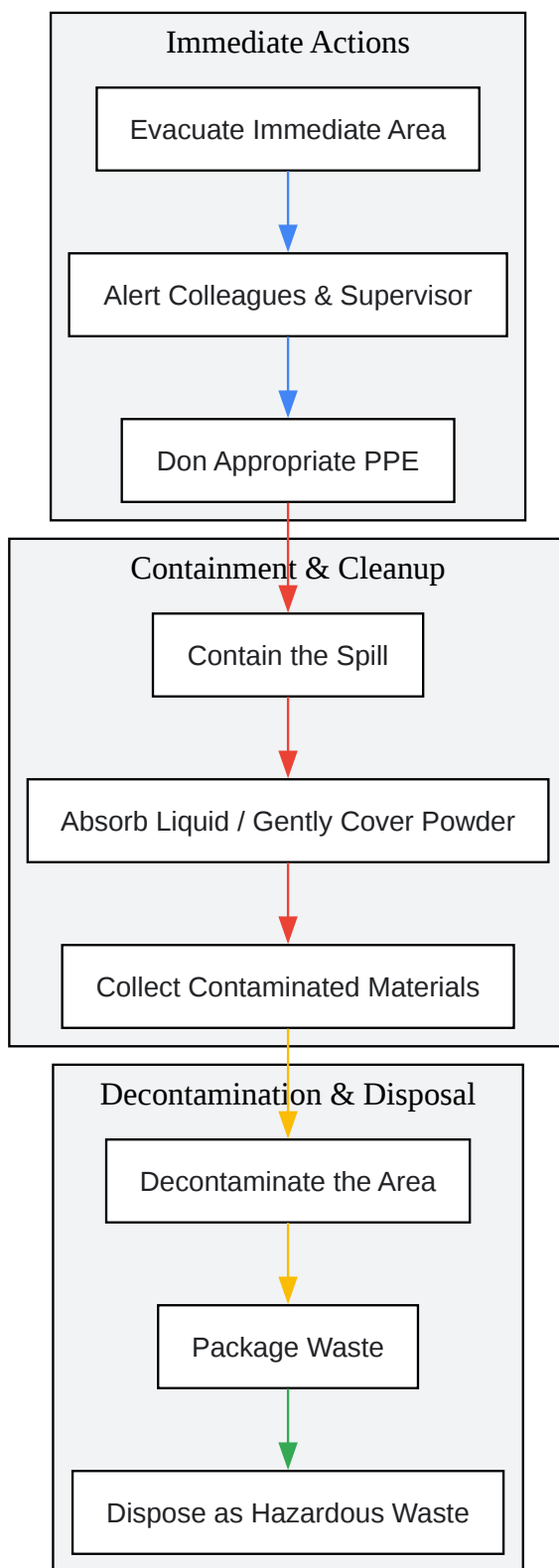
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where Zoligratinib is handled or stored.

Storage Conditions:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

Spill Response Protocol

In the event of a Zoligratinib spill, immediate and appropriate cleanup is essential. The following workflow outlines the necessary steps to be taken.



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Spill Response Workflow for Zoligratinib.

Disposal Plan

All waste materials contaminated with Zoligratinib must be treated as hazardous waste.

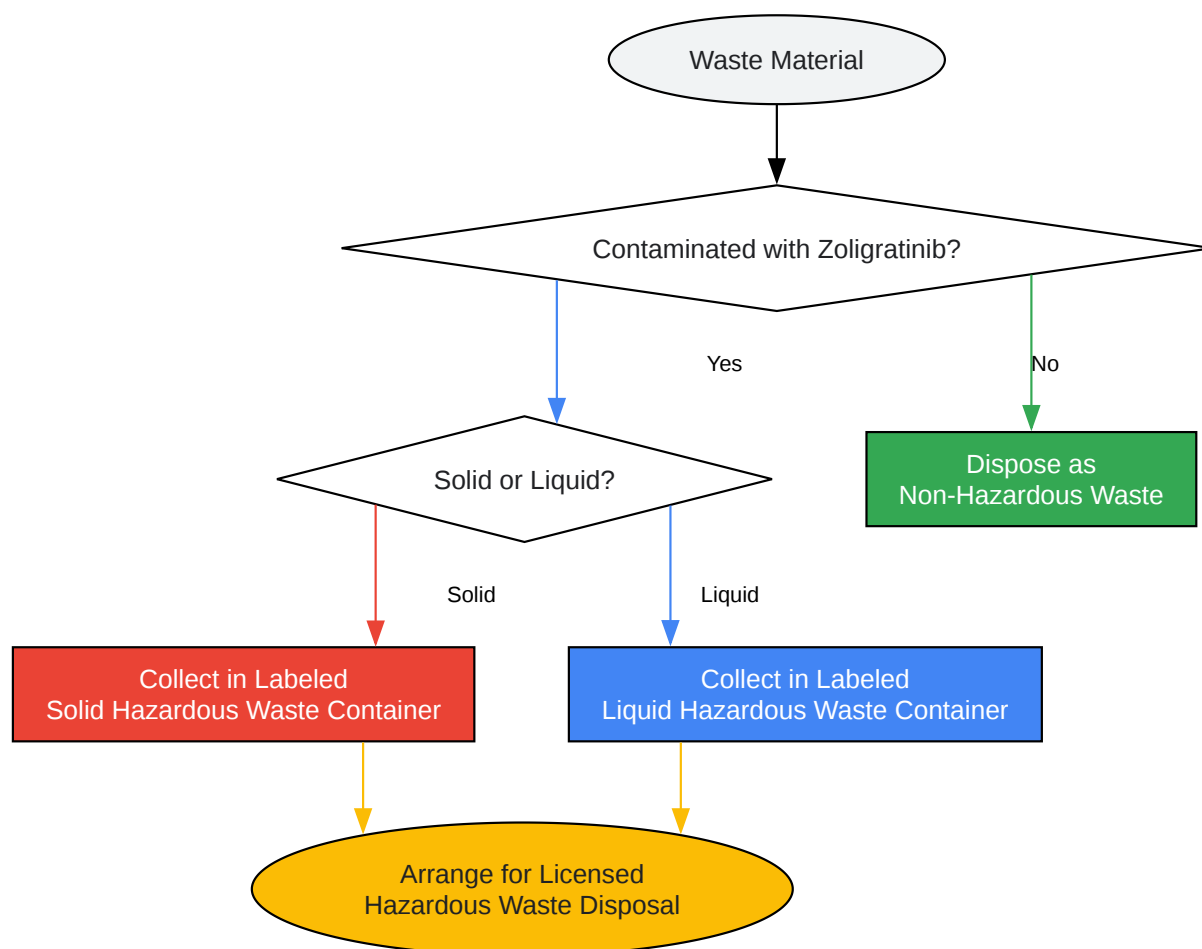
Waste Segregation and Collection:

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and vials should be placed in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing Zoligratinib should be collected in a separate, sealed, and properly labeled hazardous waste container.
- **Empty Containers:** "Empty" containers that previously held Zoligratinib should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. After rinsing, the container can be disposed of as non-hazardous waste, provided the label is defaced.

Disposal Procedure:

- All hazardous waste must be disposed of through a licensed environmental waste management company.
- Ensure compliance with all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of Zoligratinib or its waste down the drain or in the regular trash.

The following diagram illustrates the decision-making process for the disposal of Zoligratinib-contaminated materials.



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Disposal Decision Tree for Zoligratinib Waste.

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